

# Personal protective equipment for handling Nomifensine

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## Compound of Interest

Compound Name: *Nomifensine*

Cat. No.: *B1679830*

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## Essential Safety and Handling Guide for Nomifensine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Nomifensine**. The following procedural steps and data are designed to ensure the safe handling and disposal of this compound in a laboratory setting.

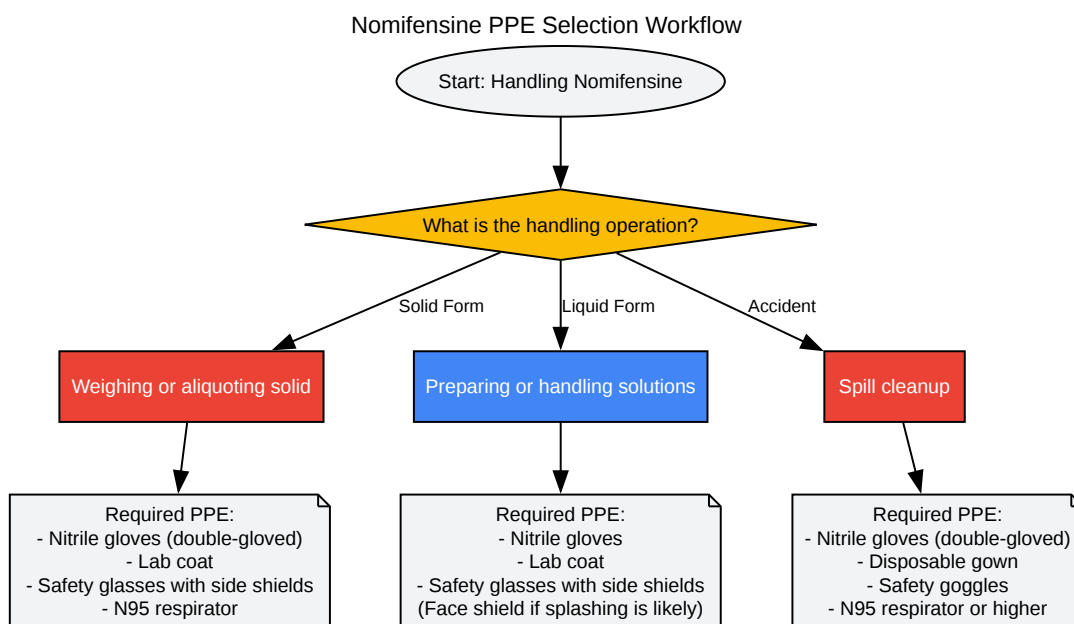
### Hazard Identification and Exposure Limits

**Nomifensine** is classified as a hazardous substance. It is toxic if swallowed, causes skin irritation, and can result in serious eye damage. It may also cause respiratory irritation. Due to limited specific toxicological data for occupational exposure, a precautionary approach is recommended. While a specific Occupational Exposure Limit (OEL) has not been established, it is prudent to handle **Nomifensine** within an Occupational Exposure Band (OEB) framework. Based on its acute toxicity, an OEB 3 classification is a conservative starting point, suggesting a target airborne concentration of 10 to <100 µg/m<sup>3</sup>.

Parameter	Value	Source
GHS Hazard Classifications	Acute Toxicity, Oral (Category 3)[1] Skin Irritation (Category 2)[1] Serious Eye Damage (Category 1)[1] Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory Irritation)[1]	[1]
Occupational Exposure Band (OEB)	OEB 3 (Assigned based on acute toxicity)	[2][3]
Target Airborne Concentration	10 to <100 µg/m³	[2]

## Personal Protective Equipment (PPE) Selection

The selection of appropriate PPE is critical to minimize exposure during the handling of **Nomifensine**. The following diagram outlines the decision-making process for PPE selection based on the type of operation being performed.



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Caption: PPE selection workflow for handling **Nomifensine**.

## Experimental Protocol: Safe Handling of Nomifensine

This protocol outlines the step-by-step procedure for safely handling **Nomifensine** powder in a laboratory setting.

### 1. Preparation and Engineering Controls:

- Ensure a calibrated analytical balance is located inside a certified chemical fume hood or a ventilated balance enclosure.
- Verify that the fume hood is functioning correctly (check airflow monitor).

- Cover the work surface with disposable bench paper.<sup>[4]</sup>
- Assemble all necessary equipment (spatulas, weigh boats, vials, etc.) before handling the compound.

## 2. Donning Personal Protective Equipment (PPE):

- Wear a lab coat, ensuring it is fully buttoned.
- Put on two pairs of nitrile gloves.<sup>[2]</sup>
- Wear safety glasses with side shields.
- Wear an N95 respirator.

## 3. Weighing and Aliquoting:

- Carefully open the container of **Nomifensine** inside the fume hood.
- Use a clean spatula to transfer the desired amount of powder to a weigh boat.
- Minimize the creation of dust.
- Once the desired amount is weighed, securely close the primary container.
- Transfer the weighed powder to a secondary container for use in experiments.

## 4. Post-Handling Decontamination:

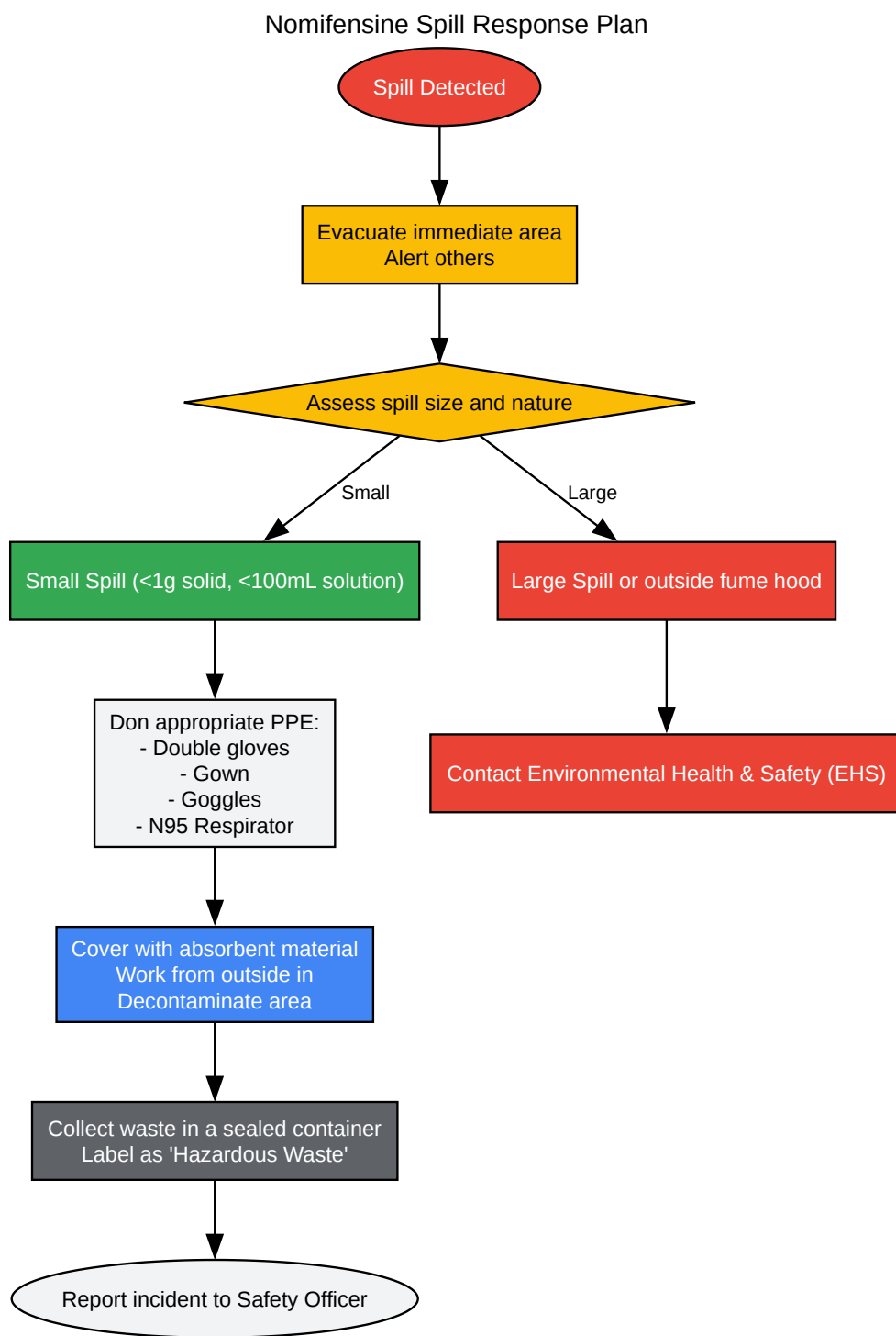
- Wipe down the spatula and any other reusable equipment with a suitable solvent (e.g., 70% ethanol) and then clean with soap and water.
- Wipe down the work surface inside the fume hood with the same solvent.
- Carefully fold the disposable bench paper inward and dispose of it as hazardous waste.

## 5. Doffing PPE:

- Remove the outer pair of gloves and dispose of them as hazardous waste.
- Remove the lab coat, turning it inside out to contain any potential contamination.
- Remove safety glasses.
- Remove the inner pair of gloves and dispose of them as hazardous waste.
- Wash hands thoroughly with soap and water.

# Operational Plan: Spill Response

In the event of a **Nomifensine** spill, immediate and appropriate action is required to prevent exposure and contamination.



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Caption: Logical workflow for responding to a **Nomifensine** spill.

### Spill Cleanup Procedure (Small Spill):

- **Evacuate and Alert:** Immediately alert others in the vicinity and evacuate the immediate area.
- **Assess:** Determine the extent of the spill. This procedure is for small spills (less than 1 gram of solid or 100 mL of a solution) contained within a fume hood. For larger spills, contact your institution's Environmental Health and Safety (EHS) department.
- **Don PPE:** Wear double nitrile gloves, a disposable gown, safety goggles, and an N95 respirator.
- **Contain and Clean:**
  - For solid spills, gently cover with a damp paper towel to avoid raising dust, then use absorbent pads to clean the area.
  - For liquid spills, cover with an appropriate absorbent material (e.g., chemical absorbent pads or kitty litter).
  - Work from the outside of the spill inwards to prevent spreading.
- **Decontaminate:** Clean the spill area with a suitable solvent, followed by soap and water.
- **Dispose:** Collect all contaminated materials (absorbent pads, paper towels, gloves, etc.) in a sealed plastic bag or container.
- **Label and Store for Disposal:** Label the container as "Hazardous Waste: **Nomifensine**" and store it in a designated satellite accumulation area for hazardous waste.<sup>[5]</sup>
- **Report:** Report the incident to your laboratory supervisor and/or safety officer.

## Disposal Plan

All waste contaminated with **Nomifensine** must be treated as hazardous waste.

- **Solid Waste:** This includes unused **Nomifensine** powder, contaminated weigh boats, gloves, bench paper, and other disposable labware. Collect this waste in a clearly labeled, sealed

container. The label must include the words "Hazardous Waste" and the chemical name "**Nomifensine**".<sup>[5]</sup>

- Liquid Waste: Unused solutions of **Nomifensine** should be collected in a designated, sealed, and labeled hazardous waste container. Do not dispose of **Nomifensine** solutions down the drain.<sup>[6]</sup>
- Sharps: Needles, syringes, or other sharps contaminated with **Nomifensine** must be disposed of in a designated sharps container.
- Waste Pickup: Follow your institution's procedures for the pickup and disposal of hazardous chemical waste. Ensure that all waste is properly segregated and labeled before pickup.<sup>[5][7]</sup>

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## References

- 1. A review of the clinical safety and tolerability of nomifensine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. labeling.pfizer.com [labeling.pfizer.com]
- 3. northamerica.covetrus.com [northamerica.covetrus.com]
- 4. Article - Laboratory Safety Manual - ... [policies.unc.edu]
- 5. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 6. Guide to Laboratory Sink/Sewer Disposal of Wastes | Office of Clinical and Research Safety [vumc.org]
- 7. biomedicalwastesolutions.com [biomedicalwastesolutions.com]
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